

Cycloundecanone: A Comprehensive Technical Guide to its Crystal Structure and Solid-State Properties

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Compound of Interest

Compound Name: Cycloundecanone

Cat. No.: B1197894

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cycloundecanone, a macrocyclic ketone, serves as a valuable building block in organic synthesis and drug development. Its molecular structure and solid-state characteristics are fundamental to understanding its reactivity, stability, and potential applications. This technical guide provides an in-depth overview of the crystal structure and solid-state properties of **cycloundecanone**, compiling available data into a structured format and outlining key experimental methodologies for its characterization.

Crystal Structure of Cycloundecanone

The three-dimensional arrangement of molecules in the solid state is crucial for determining the physical properties of a compound. X-ray crystallography has been employed to elucidate the crystal structure of **cycloundecanone**.

Crystallographic Data

Cycloundecanone has been reported to crystallize in a monoclinic system. The detailed crystallographic data, including unit cell parameters and atomic coordinates, were determined by Groth et al. at -165 °C. While the full crystallographic information file (CIF) is not publicly

available, the fundamental crystal system provides insight into the packing of the **cycloundecanone** molecules in the solid state.

Table 1: Crystallographic Data for **Cycloundecanone**

Parameter	Value
Crystal System	Monoclinic
Temperature	-165 °C
Data Source	Groth et al., Acta Chemica Scandinavica, 1974

Solid-State Properties

The macroscopic properties of **cycloundecanone** in the solid state are a direct consequence of its crystal structure and intermolecular interactions. These properties are critical for handling, formulation, and storage.

Physical Properties

A summary of the known physical properties of solid **cycloundecanone** is presented in Table 2.

Table 2: Physical Properties of **Cycloundecanone**

Property	Value	Source
Melting Point	16.2–16.6 °C	Organic Syntheses Procedure
Boiling Point	106 °C at 4 mmHg	ChemicalBook
Density	0.898 g/mL at 25 °C	ChemicalBook

Thermodynamic Properties

Differential Scanning Calorimetry (DSC) has been utilized to study the thermodynamic properties of cycloketones, including **cycloundecanone**. These studies provide information on

melting behavior, phase transitions, and heat capacity. A comprehensive study by Gonthier-Vassal and Szwarc provides key thermodynamic data for a range of cycloketones.

Table 3: Thermodynamic Data for **Cycloundecanone**

Parameter	Value	Source
Enthalpy of Formation (gas)	-322.0 ± 2.2 kJ/mol	NIST WebBook
Phase Change Data	Available	NIST WebBook

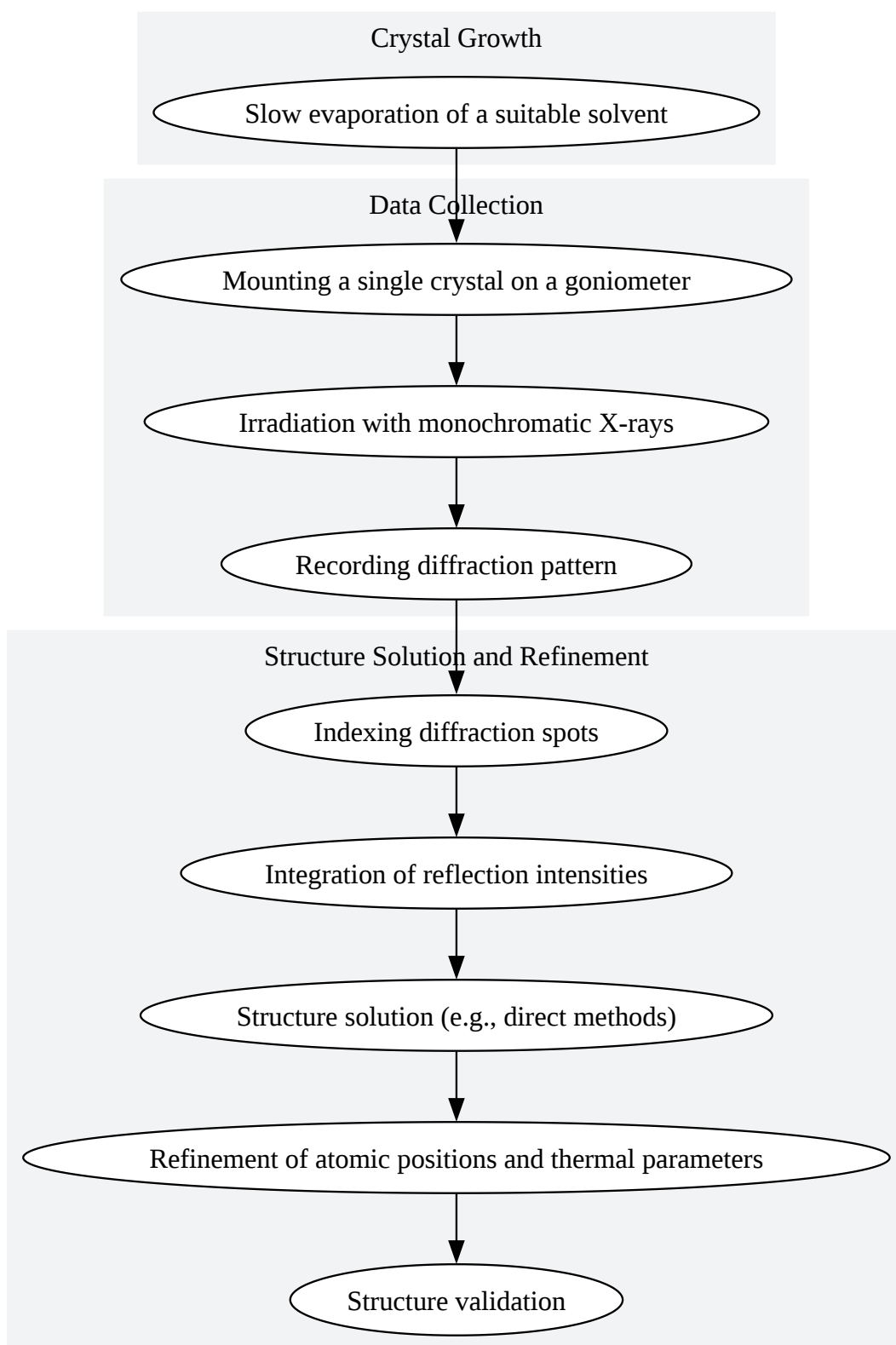
Note: Detailed quantitative values for enthalpy of fusion and specific heat capacity from the primary literature require access to the full-text article.

Experimental Protocols

Detailed experimental procedures are essential for the replication and validation of scientific findings. This section outlines the methodologies for key solid-state characterization techniques.

X-ray Crystallography

The determination of the crystal structure of **cycloundecanone** involves single-crystal X-ray diffraction.



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Caption: Interrelation of Solid-State Characterization Techniques.

Conclusion

This technical guide has summarized the available information on the crystal structure and solid-state properties of **cycloundecanone**. The compound crystallizes in the monoclinic system, and its thermal behavior has been investigated using DSC. While detailed primary data from some studies remain to be fully accessed, this guide provides a solid foundation for researchers by presenting the known quantitative data and outlining standardized, detailed protocols for the essential solid-state characterization techniques. A comprehensive understanding of these properties is paramount for the effective utilization of **cycloundecanone** in scientific research and development.

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